An In-depth Technical Guide to the Physical Properties of Dibromobutene Isomers

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Dibromobutene*	
Cat. No.:	*B8328900*	*Get Quote*

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of various **dibromobutene** isomers. **Dibromobutene**s ($C_4H_6Br_2$) are unsaturated hydrocarbons containing a four-carbon chain, one double bond, and two bromine atoms. Their isomeric variations, arising from the different positions of the double bond and bromine atoms, as well as stereoisomerism (cis/trans and optical), lead to distinct physical characteristics. Understanding these properties is crucial for their application in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals where precise reaction conditions and purification methods are paramount.

This document summarizes available quantitative data, outlines standard experimental protocols for property determination, and provides visualizations to clarify isomeric relationships and experimental workflows.

Data Presentation: Physical Properties of Key Isomers

The physical properties of **dibromobutene** isomers are influenced by factors such as molecular weight, polarity, and molecular geometry. Symmetrical isomers, like the trans-isomers, tend to pack more efficiently into a crystal lattice, resulting in higher melting points.[1] Branching generally lowers the boiling point by reducing the surface area available for intermolecular van der Waals forces.[2][3]

© 2025 BenchChem. All rights reserved.

The following tables summarize the experimentally determined physical properties for several prominent **dibromobutene** isomers.

Table 1: Physical Properties of (E)-1,4-Dibromobut-2-ene

Property	Value	Source(s)
Molecular Formula	$C_4H_6Br_2$	[4]
Molecular Weight	213.90 g/mol	[4]
CAS Number	821-06-7	[4]
Appearance	White to light yellow crystal powder	[4]
Melting Point	48-53 °C	[4]
Boiling Point	203-205 °C at 760 mmHg	[4]
Density	1.9 ± 0.1 g/cm³	[4]
Refractive Index	1.553	[4]
Solubility	Insoluble in water; soluble in chloroform and methanol	[4]

Table 2: Physical Properties of 3,4-Dibromo-1-butene

Property	Value	Source(s)
Molecular Formula	$C_4H_6Br_2$	[5]
Molecular Weight	213.9 g/mol	[5]
CAS Number	10463-48-6	[5]
Boiling Point	177.5 °C at 760 mmHg	[5]
Density	1.837 g/cm³	[5]
Refractive Index	1.5410	[5]

© 2025 BenchChem. All rights reserved.

Table 3: Physical Properties of Saturated Dibromobutane Analogs for Comparison

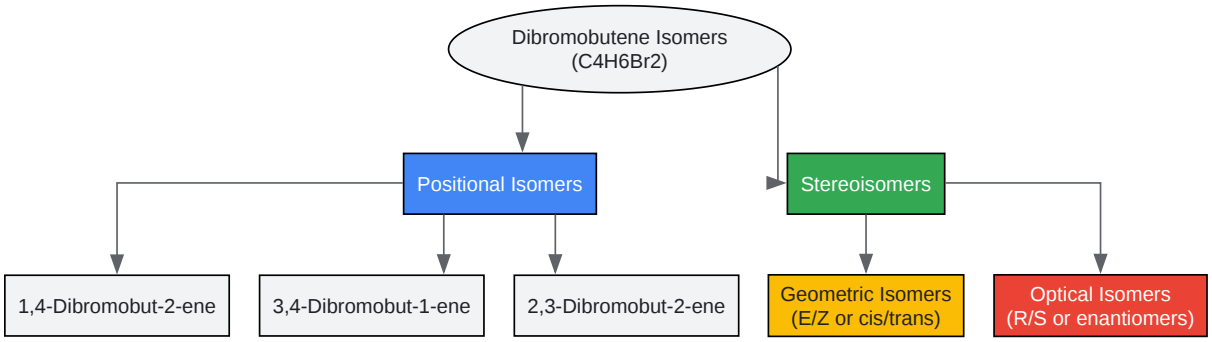
For context, the properties of several saturated dibromobutane isomers are provided below. These compounds are structurally related and often used in similar synthetic pathways.

Isomer	Boiling Point (°C)	Melting Point (°C)	Density (g/mL @ 25°C)	Refractive Index (n20/D)
1,2-Dibromobutane	166[6]	-65[6]	1.789[7]	1.5141[7]
1,3-Dibromobutane	175[8][9]	-34.5[10]	1.8[8][9]	1.5080[8][9]
1,4-Dibromobutane	63-65 (at 6 mmHg)[11][12]	-20[11][13]	1.808[11][12]	1.519[11][12]
2,3-Dibromobutane	103-108 (at 160 mmHg)[14]	N/A	1.756[14]	1.5126[14]
meso-2,3-Dibromobutane	157[15]	-24[15]	1.792	1.515[15]

Mandatory Visualization

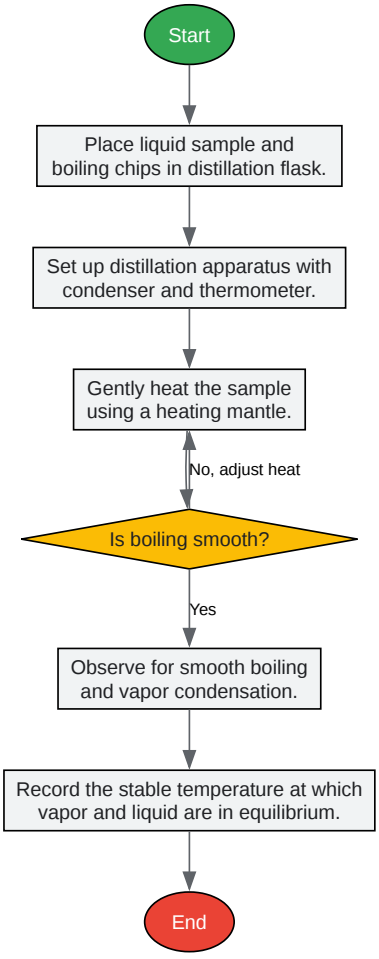
The following diagrams illustrate the structural relationships between **dibromobutene** isomers and a typical workflow for determining a key physical property.

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Isomeric relationships of **Dibromobutene**.



© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Experimental workflow for boiling point determination.

Experimental Protocols

The following are generalized, detailed methodologies for the determination of the key physical properties of haloalkenes like **dibromobutene** isomers.[4]

Melting Point Determination (for solid compounds)

The melting point is the temperature at which a solid transitions to a liquid. A narrow melting point range (typically 0.5-1.0°C) is indicative of a pure compound.[4]

- Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.[4]
- Procedure:
  - A small, finely ground amount of the crystalline sample is introduced into a thin-walled capillary tube, which is sealed at one end.[4]
  - The capillary tube is placed in a heating apparatus (like a Mel-Temp or Thiele tube) alongside a calibrated thermometer.[4]
  - The sample is heated slowly, at a rate of approximately 2°C per minute, to allow for thermal equilibrium.[4]
  - The temperatures at which the first drop of liquid appears and at which the entire sample becomes liquid are recorded. This range constitutes the melting point of the sample.[4]

Boiling Point Determination (for liquid compounds)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[4]

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, boiling chips.[4]
- Procedure:

© 2025 BenchChem. All rights reserved.

- The liquid sample is placed in a distillation flask with a few boiling chips to ensure smooth boiling.[4]
- A thermometer is positioned so that the top of its bulb is level with the side arm of the distillation flask.[4]
- A condenser is attached to the side arm of the flask to cool the vapor.[4]
- The flask is heated gently. The liquid will begin to boil, and its vapor will rise to surround the thermometer bulb.[4]
- The temperature is recorded when it stabilizes, which indicates the boiling point at the given atmospheric pressure.

Density Determination

Density is the mass per unit volume of a substance.[4]

- Apparatus: Pycnometer (specific gravity bottle) for high accuracy, or a graduated cylinder and an analytical balance.[4]
- Procedure (using a pycnometer):
  - The mass of a clean, dry pycnometer is accurately measured.[4]
  - The pycnometer is filled with the liquid sample, and its mass is measured again.[4]
  - The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature, and its mass is measured.[4]
  - The volume of the pycnometer is calculated from the mass and known density of the reference liquid.
  - The density of the sample is then calculated by dividing the mass of the sample by the determined volume of the pycnometer.[4]

Refractive Index Determination

© 2025 BenchChem. All rights reserved.

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic physical property.[4]

- Apparatus: Abbe refractometer, light source (typically a sodium D-line at 589 nm), temperature controller.[4]
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.[4]
  - A few drops of the liquid sample are placed on the prism of the refractometer.[4]
  - The prism is closed, and the temperature is allowed to equilibrate, typically at 20°C.
  - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.[4]
  - The refractive index value is read directly from the instrument's scale.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. Which isomer of bromobutane has the lowest boiling class 12 chemistry CBSE [vedantu.com]
- 3. brainly.in [brainly.in]
- 4. benchchem.com [benchchem.com]
- 5. 1-Butene, 3,4-dibromo- | lookchem [lookchem.com]
- 6. 1,2-dibromobutane [stenutz.eu]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 1,3-二溴丁烷 97% | Sigma-Aldrich [sigmaaldrich.com]

© 2025 BenchChem. All rights reserved.

- 9. chembk.com [chembk.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. 1,4-二溴丁烷 99% | Sigma-Aldrich [sigmaaldrich.com]
- 12. 1,4-Dibromobutane | 110-52-1 [chemicalbook.com]
- 13. 1,4-Dibromobutane, 99% 100 mL | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 14. 2,3-DIBROMOBUTANE | 5408-86-6 [chemicalbook.com]
- 15. meso-2,3-dibromobutane [stenutz.eu]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Dibromobutene Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8328900#physical-properties-of-dibromobutene-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.